

safety and handling of mono-2-(Methacryloyloxy)ethyl succinate in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *mono-2-(Methacryloyloxy)ethyl succinate*

Cat. No.: *B038782*

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An In-depth Guide to the Safe Handling of **Mono-2-(Methacryloyloxy)ethyl Succinate** in the Laboratory

This technical guide provides comprehensive safety and handling information for **mono-2-(methacryloyloxy)ethyl succinate** (CAS No: 20882-04-6) for researchers, scientists, and professionals in drug development and material science. This monomer is utilized in the synthesis of polymers for specialized applications, including dental resin composites, flexible optoelectronic devices, and nanocatalysts.[1] Adherence to strict safety protocols is essential due to its hazardous properties.

Hazard Identification and Classification

Mono-2-(methacryloyloxy)ethyl succinate is classified as a hazardous chemical.[2] It is crucial to understand its potential risks before handling. The primary hazards are severe eye damage, skin irritation, and the potential to cause an allergic skin reaction.[1][3]

Table 1: GHS Hazard Classification

| Classification | Code | Description | Citations |
|--------------------------|--------------|-------------------------------------------------------------------------------|-----------------------------------------|
| Signal Word | --- | Danger | [1] |
| Pictograms | GHS05, GHS07 | Corrosion, Exclamation Mark | [1] [3] |
| Hazard Statements | H315 | Causes skin irritation. | [3] [4] |
| | H317 | May cause an allergic skin reaction. | [1] |
| | H318 | Causes serious eye damage. | [1] |
| | H319 | Causes serious eye irritation. (Note: H318 is the more severe classification) | [3] [4] |
| | H335 | May cause respiratory irritation. | [4] |
| | H412 | Harmful to aquatic life with long lasting effects. | [4] |
| Precautionary Statements | P261 | Avoid breathing mist or vapors. | [4] |
| | P272 | Contaminated work clothing should not be allowed out of the workplace. | |
| | P280 | Wear protective gloves/ eye protection/ face protection. | [4] |
| | P302 + P352 | IF ON SKIN: Wash with plenty of soap and water. | [4] |
| | | | |

| Classification | Code | Description | Citations |
|----------------|--------------------|----------------------------------------------------------------------------------------------------------------------------------|-----------|
| | P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [3] |
| | P310 | Immediately call a POISON CENTER/doctor. | |
| | P333 + P313 | If skin irritation or rash occurs: Get medical advice/attention. | [4] |

|| P501 | Dispose of contents/container to an approved waste disposal plant. ||

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physicochemical Data for **Mono-2-(Methacryloyloxy)ethyl Succinate**

| Property | Value | Citations |
|---------------------|-------------------------------------------|------------|
| CAS Number | 20882-04-6 | [1][5] |
| Molecular Formula | C10H14O6 | [5][6][7] |
| Molecular Weight | 230.21 g/mol | [1][5][6] |
| Appearance | Colorless to yellow clear liquid | |
| Boiling Point | 267 °C (lit.) | [1][6][8] |
| Density | 1.19 g/mL at 25 °C (lit.) | [1][6][8] |
| Refractive Index | n _{20/D} 1.464 (lit.) | [1][6][9] |
| Flash Point | >230 °F (>110 °C) / 162.5 °C (closed cup) | [1][5][6] |
| Storage Temperature | 2-8°C | [1][9][10] |

| Inhibitor | Typically contains an inhibitor (e.g., 750 ppm MEHQ) to prevent polymerization. [[1] |

Safe Handling, Storage, and Disposal

Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and PPE are the first line of defense against exposure.

- Ventilation: Always handle this chemical in a well-ventilated area.[2] Use of a certified chemical fume hood is strongly recommended. Provide appropriate local exhaust ventilation where mists or aerosols may be formed.[3]
- Eye Protection: Wear chemical safety goggles and a face shield.[1][2]
- Skin Protection: Wear nitrile or other chemically resistant gloves and a lab coat.[1] Ensure gloves are inspected prior to use and replaced if damaged.
- Respiratory Protection: If ventilation is inadequate or if mists are generated, use a NIOSH/MSHA-approved respirator with an appropriate filter, such as a type ABEK

(EN14387) respirator filter.[1][3]

Handling and Storage Procedures

- Handling: Avoid all contact with skin and eyes.[3] Avoid inhalation of vapor or mist. Wash hands thoroughly after handling, before breaks, and at the end of the workday.[3] Keep away from heat and sources of ignition.[4]
- Storage: Store in a tightly closed container in a refrigerator at 2-8°C.[1][3][9] The storage area should be dry and well-ventilated.[3] This substance is classified as a combustible liquid (Storage Class 10).[1]

Waste Disposal

Dispose of waste materials in accordance with all applicable regional, national, and local laws and regulations.[2] Do not allow the product to enter drains.[3] Contaminated packaging should be treated as the chemical itself and disposed of at an approved waste disposal plant.

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Table 3: First Aid Measures

| Exposure Route | Procedure | Citations |
|----------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from a specialist. | [3] [4] |
| Skin Contact | Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical advice. | [3] [4] |
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician. | [3] [4] |

| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. |[\[3\]](#) |

Accidental Release Measures

For spills, wear full personal protective equipment.[\[3\]](#) Ensure adequate ventilation.[\[3\]](#) Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[\[3\]](#) Prevent the product from entering drains or waterways.[\[3\]](#)

Experimental Protocol Example: Synthesis

This section provides a cited experimental protocol for the synthesis of **mono-2-(methacryloyloxy)ethyl succinate**, illustrating a practical application of the handling procedures described.

Objective: To synthesize **mono-2-(methacryloyloxy)ethyl succinate** from 2-hydroxyethyl methacrylate and succinic anhydride.^[7]^[11]

Materials:

- 2-Hydroxyethyl methacrylate (10 g)
- Succinic anhydride (7.7 g)
- Hydroquinone monomethyl ether (inhibitor, 50 mg)
- 50 mL flask with a stir bar
- Argon gas supply
- Heating mantle

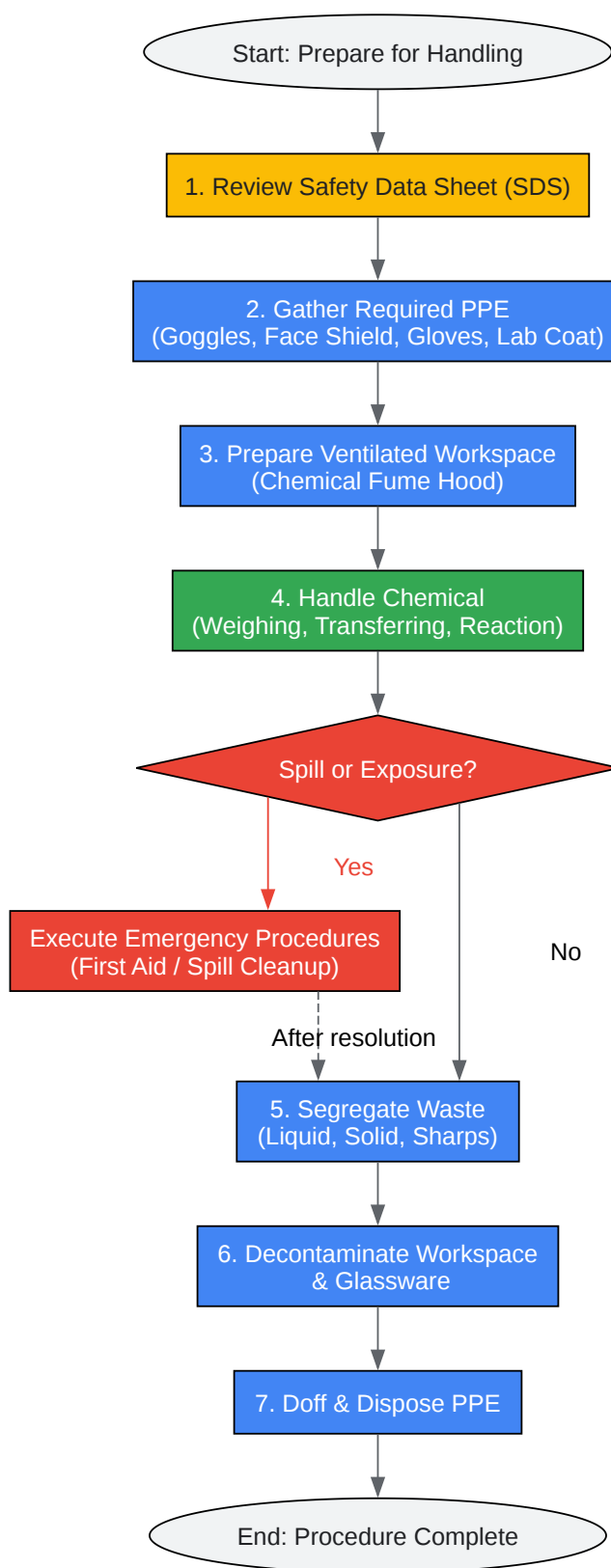
Procedure:

- Preparation: In a chemical fume hood, add 2-hydroxyethyl methacrylate, succinic anhydride, and the hydroquinone monomethyl ether inhibitor to a 50 mL flask equipped with a magnetic stir bar.^[7]^[11]
- Inerting: Purge the flask with argon gas to create an inert atmosphere. This prevents unwanted side reactions and potential polymerization initiated by oxygen.
- Reaction: Seal the flask and heat the mixture to 90°C using a heating mantle with continuous stirring.^[7]^[11]
- Incubation: Maintain the reaction at 90°C for 18 hours.^[7]^[11] The reaction should be monitored for any changes in viscosity or color.
- Cooling: After 18 hours, turn off the heat and allow the flask to cool to room temperature.^[7]^[11]

- Product: The resulting product is **mono-2-(methacryloyloxy)ethyl succinate** in quantitative yield, which should be stored at 2-8°C.[\[7\]](#)[\[11\]](#)

Visualized Laboratory Workflow

The following diagram illustrates a standard workflow for safely handling **mono-2-(methacryloyloxy)ethyl succinate** in a laboratory setting.



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Caption: Standard workflow for handling **mono-2-(methacryloyloxy)ethyl succinate**.

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- To cite this document: BenchChem. [safety and handling of mono-2-(Methacryloyloxy)ethyl succinate in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b038782#safety-and-handling-of-mono-2-methacryloyloxy-ethyl-succinate-in-the-lab>]

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